

# An In-depth Technical Guide to the Synthesis Pathway of Disperse Orange 31

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## Compound of Interest

Compound Name: Disperse orange 31

Cat. No.: B1595486

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## Introduction

**Disperse Orange 31** is a monoazo disperse dye characterized by its vibrant orange-red hue. [1] As a member of the disperse dye class, it is primarily utilized in the dyeing and printing of hydrophobic synthetic fibers, most notably polyester and its blends.[1] The synthesis of **Disperse Orange 31** is a well-established process in industrial chemistry, involving a classic two-step diazotization and azo coupling reaction. This technical guide provides a comprehensive overview of its synthesis pathway, including detailed experimental protocols, quantitative data, and a visual representation of the chemical transformations.

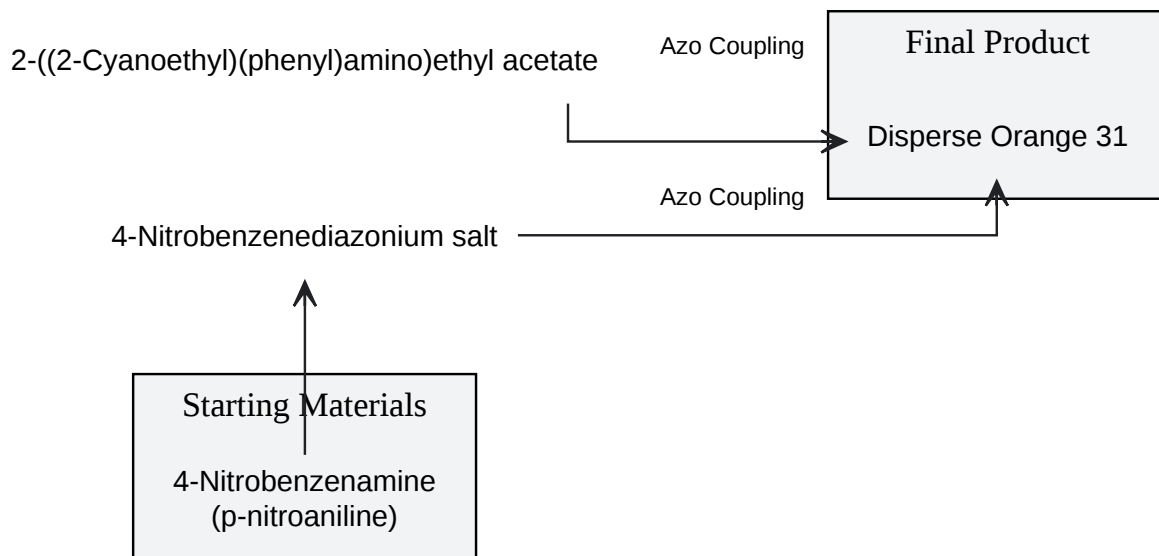
## Core Synthesis Pathway

The manufacturing process for **Disperse Orange 31** is centered around two key chemical reactions:

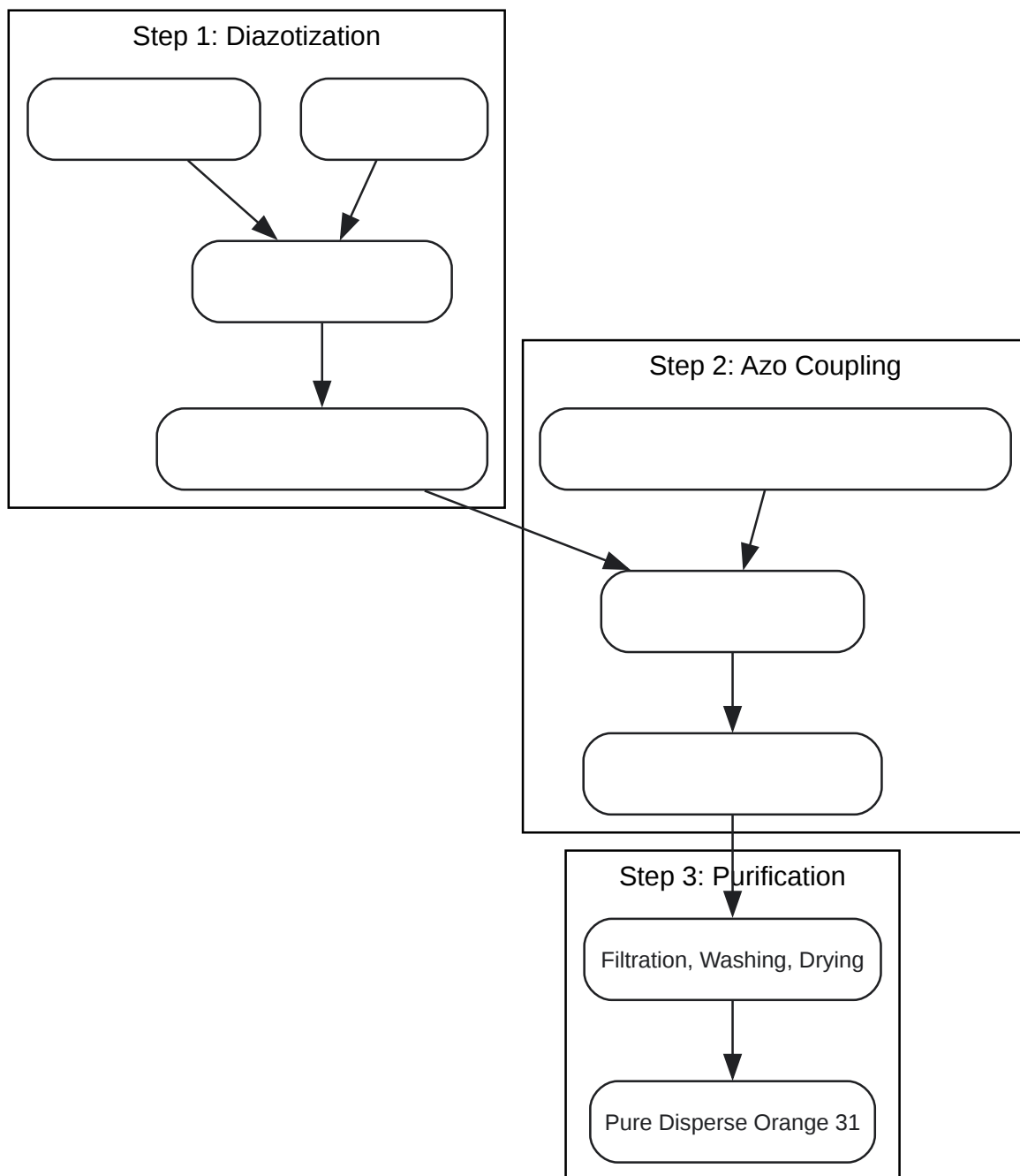
- **Diazotization of 4-Nitrobenzenamine:** The synthesis commences with the conversion of 4-nitrobenzenamine (also known as p-nitroaniline) into a diazonium salt. This is achieved by treating the aromatic amine with nitrous acid, which is typically generated in situ from sodium nitrite and a strong mineral acid, such as hydrochloric acid, at low temperatures (0-5 °C).
- **Azo Coupling:** The resulting highly reactive 4-nitrobenzenediazonium salt is then immediately coupled with the coupling component, 2-((2-cyanoethyl)(phenyl)amino)ethyl acetate.[1] This

electrophilic aromatic substitution reaction forms the stable azo bond ( $-N=N-$ ), which is the chromophore responsible for the dye's color.

The overall synthesis can be represented by the following reaction scheme:



## Synthesis Workflow for Disperse Orange 31

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
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